

S-Methyl Methanethiosulfonate (MMTS): A Technical Guide for Researchers

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Compound of Interest

Compound Name: Methanethiosulfonate

Cat. No.: B1239399

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An In-depth Whitepaper on the Core Properties, Applications, and Experimental Considerations of a Key Sulfhydryl-Modifying Reagent.

Core Concepts: Introduction to MMTS

S-Methyl **methanethiosulfonate** (MMTS) is an organosulfur compound widely utilized in biochemistry and drug development as a potent and specific reagent for the modification of sulfhydryl groups.[1][2] With the chemical formula $C_2H_6O_2S_2$, it is the S-methyl ester of methanethiosulfonic acid.[3] MMTS is particularly valued for its ability to reversibly block cysteine residues in proteins.[2][4] This characteristic allows researchers to study protein structure and function, investigate enzyme activation, trap the natural thiol-disulfide state of proteins, and protect proteins from irreversible oxidation during purification procedures.[2][5][6] Its small size enables it to access even buried cysteine residues within a protein's structure.[2][6]

The primary mechanism of action involves the reaction of MMTS with a protein's cysteine thiol group ($R-SH$) to form a methylthio mixed disulfide ($R-S-S-CH_3$).[5] This reaction displaces methanesulfinic acid (CH_3SO_2H) as a leaving group.[5] The modification is reversible through the application of reducing agents like dithiothreitol (DTT), which restores the original sulfhydryl group.[7][8] This reversibility is a key advantage over irreversible alkylating agents.[2][6]

Physicochemical and Toxicological Data

Quantitative data for MMTS is summarized below for easy reference. This information is critical for experimental design, safety protocols, and data interpretation.

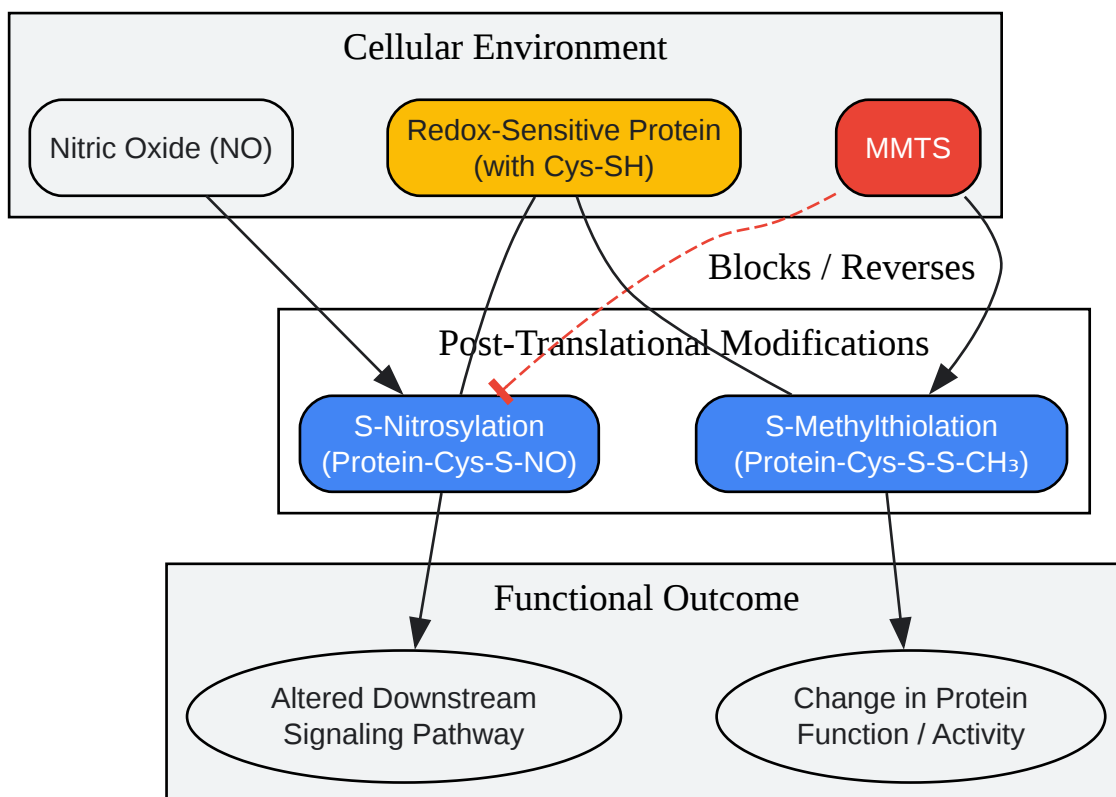
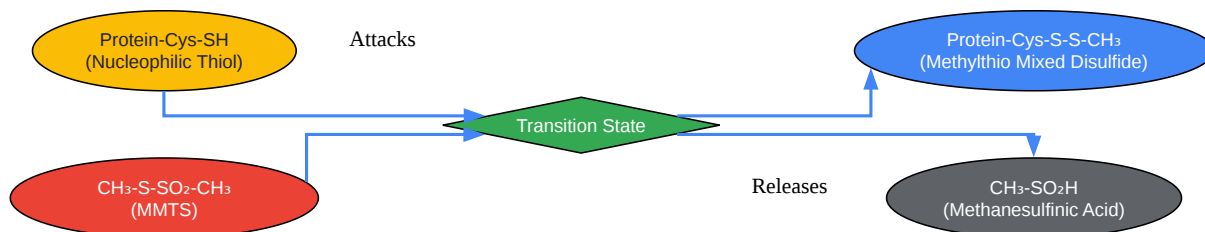
Property	Value	Source(s)
IUPAC Name	methysulfonylsulfanylmethane	[4]
Synonyms	MMTS, S-Methyl thiomethanesulfonate, Methyl methanethiolsulfonate	[1][4]
CAS Number	2949-92-0	[1][4][9]
Molecular Formula	C ₂ H ₆ O ₂ S ₂	[1][4][10]
Molecular Weight	126.20 g/mol	[1][4][9]
Appearance	Clear yellow liquid with a strong, pungent, sulfurous odor (stench)	[3][4][11]
Density	1.337 g/mL at 25 °C	[3][9][12]
Boiling Point	266-267 °C at 760 mmHg; 69- 71 °C at 0.4 mmHg	[3][4][9]
Flash Point	87 °C (188.6 °F) - closed cup	[9][12]
Refractive Index	n _{20/D} 1.513	[9][12]
Solubility	Practically insoluble in water; Soluble in methylene chloride, chloroform, DMF, isopropanol, ethanol.	[3][4][9]
Storage Temperature	Recommended long-term at -20°C; Short-term at 2-8°C or room temperature.	[10][12][13]
Toxicity (LD50)	9.11 mg/kg (mouse, intraperitoneal)	[3][4][11][14]
Primary Hazards	Toxic if swallowed, inhaled, or in contact with skin. Causes serious eye and skin irritation. Combustible liquid.	[4][11][14][15]

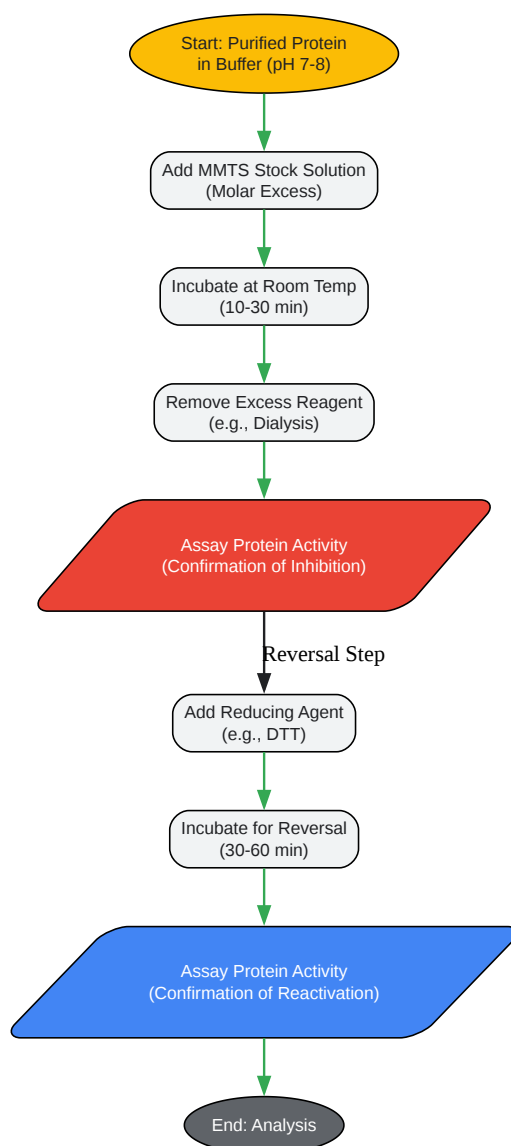
Mechanism of Action and Biological Impact

MMTS serves as an electrophilic agent that targets nucleophilic cysteine thiolates, which are commonly found in the active sites of enzymes like cysteine proteases.^[2]^[6] This targeted modification often leads to the reversible inhibition of enzymatic activity.^[2]

Reversible Cysteine Modification

The core reaction of MMTS is its attack on a deprotonated thiol group (thiolate, $R-S^-$) of a cysteine residue. The resulting S-methylthiolation converts the reactive, negatively charged sulfhydryl group into a neutral, non-hydrogen bonding methylthio group, thereby altering the local chemical environment and often disrupting protein function.^[5]





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